

Application Notes and Protocols for the Use of Mupirocin in Animal Models

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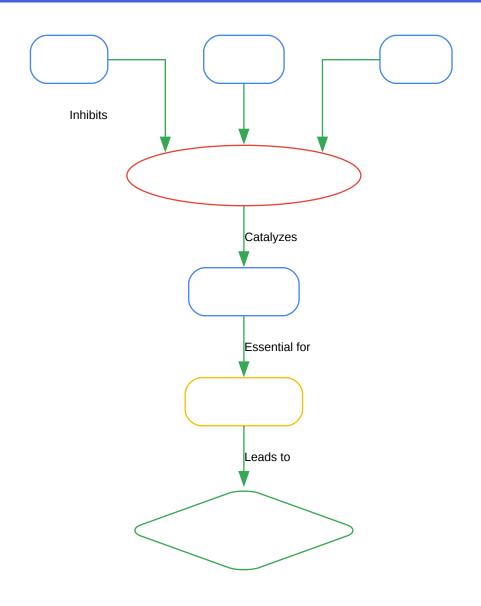
Introduction

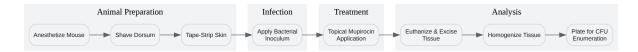
Mupirocin, formerly known as pseudomonic acid A, is a topical antibiotic produced by the bacterium Pseudomonas fluorescens.[1] It is widely used to treat primary and secondary bacterial skin infections.[1] Mupirocin is particularly effective against Gram-positive bacteria, including methicillin-resistant Staphylococcus aureus (MRSA).[1][2] Its unique mechanism of action involves the inhibition of bacterial isoleucyl-tRNA synthetase, which ultimately disrupts protein and RNA synthesis, leading to bacterial cell death.[1][2] Due to this distinct mechanism, cross-resistance with other classes of antibiotics is uncommon.[3] This document provides detailed application notes and protocols for the use of Mupirocin in various animal models of skin infection and wound healing.

Mechanism of Action

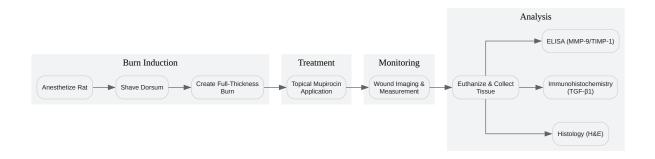
Mupirocin's primary mode of action is the specific and reversible inhibition of bacterial isoleucyltRNA synthetase.[3] This enzyme is crucial for the incorporation of the amino acid isoleucine into bacterial proteins.[3] By binding to this enzyme, Mupirocin prevents the synthesis of essential bacterial proteins, leading to a bacteriostatic effect at lower concentrations and a bactericidal effect at the high concentrations achieved with topical application.[1]

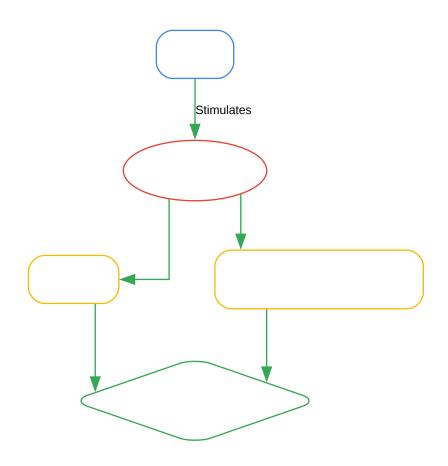












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